

# selecting the appropriate grade of nitric acid for specific applications

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## Compound of Interest

Compound Name: *Nitric acid*

Cat. No.: *B089290*

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## Technical Support Center: Nitric Acid

Welcome to the Technical Support Center for **Nitric Acid**. This resource is designed for researchers, scientists, and drug development professionals to assist in the selection of the appropriate grade of **nitric acid** for specific applications and to troubleshoot common issues encountered during experiments.

## Frequently Asked Questions (FAQs)

**Q1:** What are the common grades of **nitric acid** and how do they differ?

**A1:** **Nitric acid** is available in various grades, each with different purity levels and intended applications. The primary distinctions lie in the concentration of **nitric acid** and the maximum allowable levels of impurities, particularly metals. Common grades include Technical Grade, ACS Reagent Grade, and High-Purity (e.g., Semiconductor or Trace Metal) Grade.

**Q2:** How do I choose the right grade of **nitric acid** for my experiment?

**A2:** The choice of **nitric acid** grade depends on the sensitivity of your application. For general laboratory uses like cleaning glassware, a Technical Grade may suffice. For most analytical and research purposes, ACS Reagent Grade is a reliable choice.<sup>[1][2]</sup> For highly sensitive applications such as trace metal analysis by ICP-MS or in semiconductor manufacturing, a High-Purity grade is essential to minimize background contamination.<sup>[3][4]</sup>

Q3: Can the yellow or brown color of **nitric acid** affect my experiment?

A3: The yellow or brown color in **nitric acid** is typically due to the decomposition of **nitric acid** into nitrogen dioxide (NO<sub>2</sub>) upon exposure to heat or light.<sup>[5][6]</sup> For many applications, this discoloration does not significantly impact the results. However, for highly sensitive analyses or reactions where nitrogen oxides could interfere, it is advisable to use a fresh, colorless bottle of **nitric acid**.

Q4: What is "fuming **nitric acid**" and when is it used?

A4: Fuming **nitric acid** is a concentrated form of **nitric acid**, typically with a concentration greater than 86%.<sup>[5]</sup> It is further classified as white fuming **nitric acid** (WFNA) or red fuming **nitric acid** (RFNA), depending on the amount of dissolved nitrogen dioxide.<sup>[5][7]</sup> Fuming **nitric acid** is a powerful oxidizing and nitrating agent used in specialized applications, including the production of explosives and in some organic synthesis reactions.<sup>[5][8][9]</sup>

## Troubleshooting Guide

Issue 1: High background signal or unexpected peaks in trace metal analysis (e.g., ICP-MS, AAS).

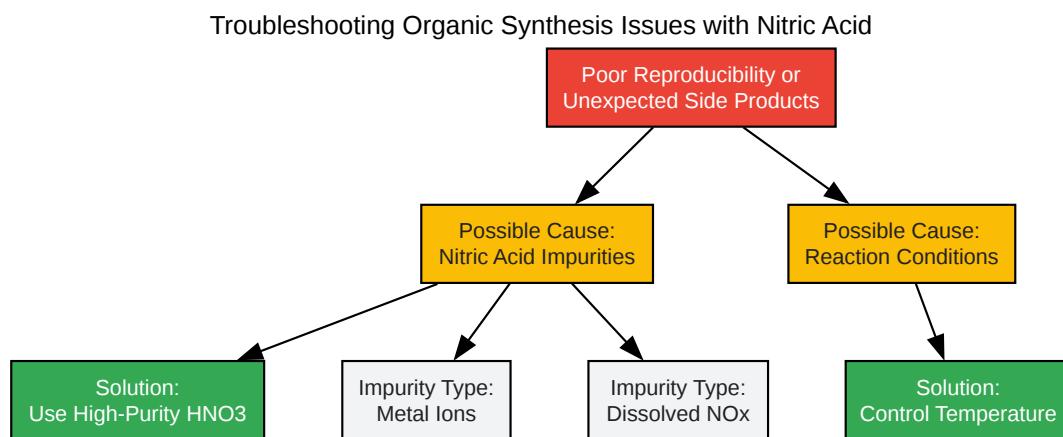
- Possible Cause: The grade of **nitric acid** used for sample digestion and dilution may contain metallic impurities that are interfering with the analysis.
- Solution: Switch to a higher purity grade of **nitric acid**, such as a "Trace Metal Grade" or "Semiconductor Grade," which has guaranteed low levels of metallic contaminants.<sup>[3][4]</sup> Always run a blank analysis with your acid and diluent to check for contamination.
- Experimental Protocol: See "Protocol for Trace Metal Analysis Sample Preparation" below.

Issue 2: Poor reproducibility or unexpected side products in organic synthesis.

- Possible Cause: Impurities in the **nitric acid**, such as metal ions or dissolved nitrogen oxides, can catalyze unwanted side reactions or interfere with the primary reaction pathway.
- Solution: Use a high-purity, colorless **nitric acid** (ACS Reagent Grade or higher). If the reaction is sensitive to water, consider using fuming **nitric acid**. It is also crucial to control

the reaction temperature, as **nitric acid** reactions can be highly exothermic.[10][11]

- Logical Relationship Diagram:

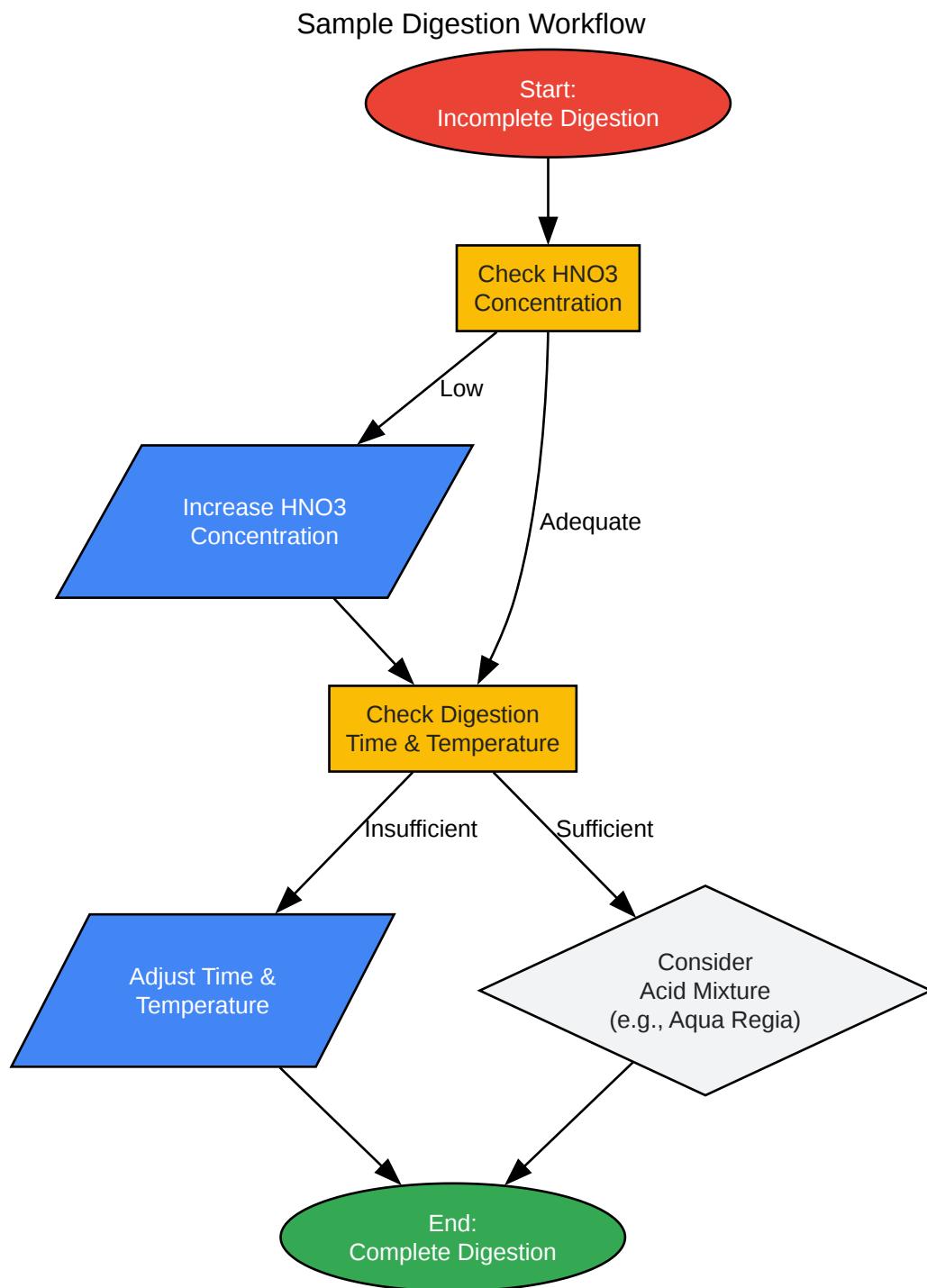


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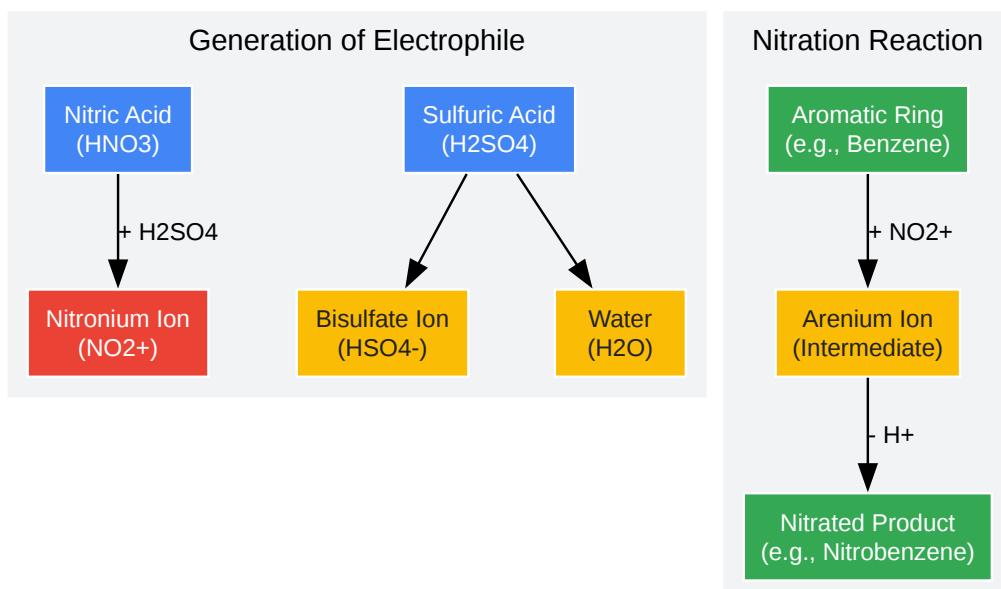
Caption: Troubleshooting logic for organic synthesis issues.

Issue 3: Incomplete sample digestion.

- Possible Cause: The concentration of **nitric acid** may be too low, or the digestion time and temperature are insufficient for the sample matrix.
- Solution: Increase the concentration of **nitric acid**. For resistant materials, a mixture of acids (e.g., aqua regia, a mix of **nitric acid** and hydrochloric acid) may be necessary.[12] Ensure the digestion is carried out at an appropriate temperature and for a sufficient duration.
- Experimental Workflow Diagram:



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## References

- 1. [ecolink.com](http://ecolink.com) [ecolink.com]
- 2. [alliancechemical.com](http://alliancechemical.com) [alliancechemical.com]
- 3. [agilent.com](http://agilent.com) [agilent.com]
- 4. Application Note: Determination of Impurities in Semiconductor-Grade Nitric Acid with the NexION 300S ICP-MS | PDF [slideshare.net]

- 5. Nitric acid - Wikipedia [en.wikipedia.org]
- 6. essr.umd.edu [essr.umd.edu]
- 7. Welcome to Krunal Acid Agency [krunalacid.com]
- 8. Nitric Acid: Exploring Its Versatile Uses [northindustrial.net]
- 9. chemicals.co.uk [chemicals.co.uk]
- 10. Nitric Acid [organic-chemistry.org]
- 11. REACTIONS BETWEEN NITRIC ACID AND ORGANIC COMPOUNDS. A REVIEW (Technical Report) | OSTI.GOV [osti.gov]
- 12. ibisscientific.com [ibisscientific.com]
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